

Synthesis of Spiro[chroman-2,1'-cyclobutan]-4-amine: A Technical Guide

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Compound of Interest

Compound Name: Spiro[chroman-2,1'-cyclobutan]-4-amine

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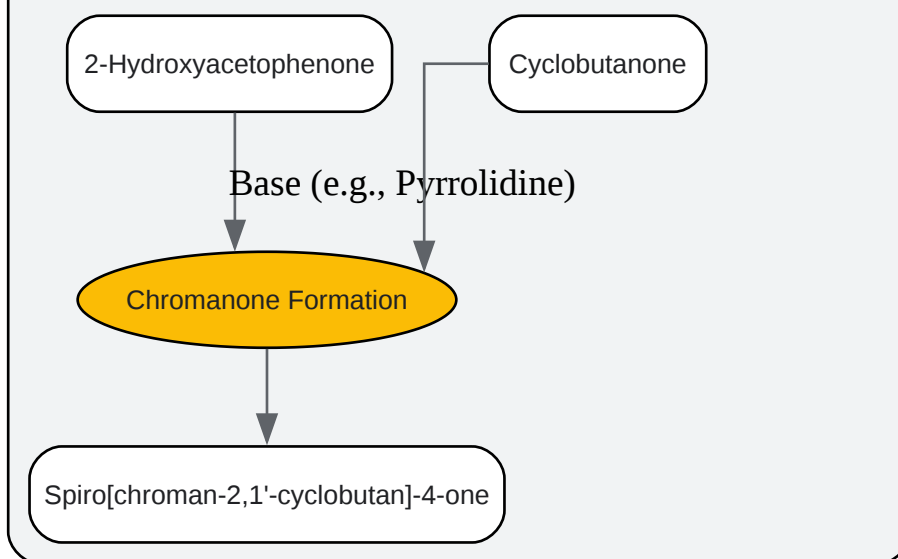
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a proposed synthetic route for **Spiro[chroman-2,1'-cyclobutan]-4-amine**, a novel spirocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of direct synthetic procedures for this specific molecule in the current literature, this document outlines a plausible and scientifically sound pathway based on established methodologies for the synthesis of related chroman and spirocyclic structures. The proposed synthesis involves a two-step process: the construction of the core intermediate, Spiro[chroman-2,1'-cyclobutan]-4-one, followed by its conversion to the target primary amine via reductive amination.

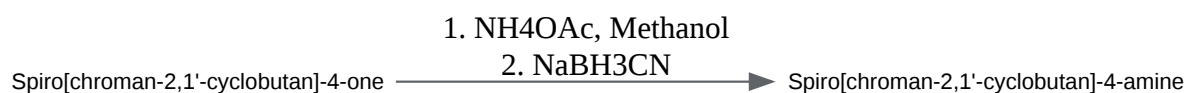
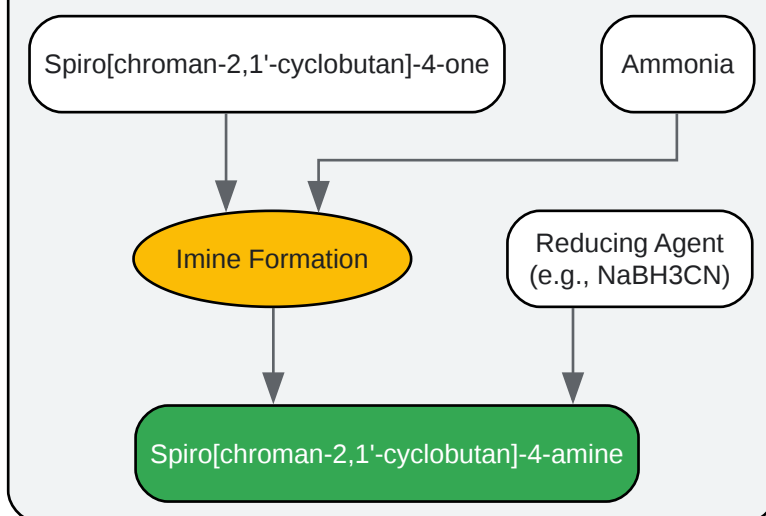
I. Proposed Synthetic Pathway

The synthesis of **Spiro[chroman-2,1'-cyclobutan]-4-amine** is envisioned to proceed through the key intermediate, Spiro[chroman-2,1'-cyclobutan]-4-one. This intermediate can be synthesized via a base-catalyzed condensation reaction between a suitable 2'-hydroxyacetophenone and cyclobutanone. The subsequent conversion of the ketone to the amine can be achieved through reductive amination.

Step 1: Synthesis of Spiro[chroman-2,1'-cyclobutan]-4-one



Step 2: Reductive Amination



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